

Essential Safety and Operational Guide for Handling 2-Bromo-2-methylpropane

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Compound of Interest

Compound Name: 2-Bromo-2-methylpropane

Cat. No.: B165281

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Bromo-2-methylpropane** (tert-Butyl bromide), tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe and compliant use of this chemical in a laboratory setting.

Chemical Properties and Hazards

2-Bromo-2-methylpropane is a highly flammable, colorless to yellow-brown liquid that is irritating to the eyes, respiratory system, and skin.^[1] It is crucial to handle this substance with appropriate safety measures to mitigate risks.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **2-Bromo-2-methylpropane**.

Property	Value	Source
Molecular Formula	C4H9Br	[1][2][3]
Molecular Weight	137.02 g/mol	[2][3][4]
CAS Number	507-19-7	[3][4]
Boiling Point	72-74 °C	[1]
Melting Point	-20 °C	[1][5]
Flash Point	18 °C (64.4 °F)	[1]
Density	1.22 g/mL at 20 °C	[1][6]
Vapor Pressure	57 hPa @ 0 °C	
Water Solubility	Insoluble	[1][5]

Hazard Classifications

Hazard	Category
Flammable Liquid	Category 2
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)

Personal Protective Equipment (PPE)

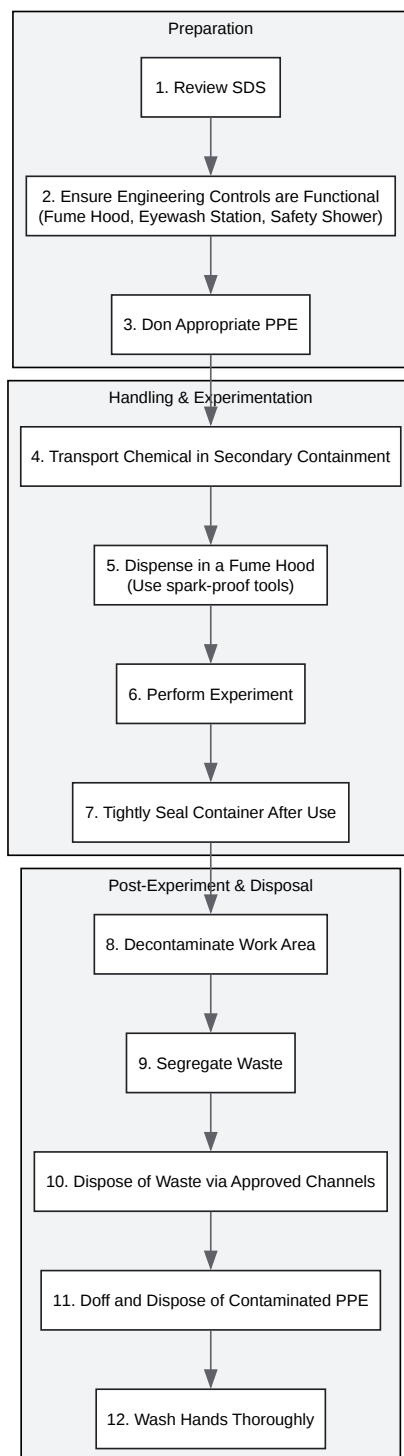
Strict adherence to PPE protocols is mandatory when handling **2-Bromo-2-methylpropane**. The following equipment must be worn to prevent exposure.

PPE Category	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] A face shield should be used in conjunction with goggles when there is a splash hazard.[8]
Hand Protection	Chemical-resistant gloves	Select gloves based on the specific laboratory operation and potential for exposure. Always inspect gloves before use and practice proper removal technique to avoid skin contact.[9][10]
Body Protection	Chemical-resistant lab coat or coveralls	Wear appropriate protective clothing to prevent skin exposure.[8]
Respiratory Protection	NIOSH-approved respirator	A respirator is necessary when ventilation is inadequate or when workplace conditions warrant its use.[7] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[7]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the necessary steps for the safe handling of **2-Bromo-2-methylpropane** from receipt to disposal.

Workflow for Handling 2-Bromo-2-methylpropane



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Workflow for Handling **2-Bromo-2-methylpropane**

Experimental Protocol: General Handling and Storage

- Ventilation: Always handle **2-Bromo-2-methylpropane** in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#) Use explosion-proof ventilation equipment.
- Ignition Sources: This chemical is highly flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[8\]](#) Use non-sparking tools and ground and bond containers during transfer.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[8\]](#) Keep containers tightly closed.[\[4\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[\[7\]](#)

Disposal Plan

Proper disposal of **2-Bromo-2-methylpropane** and its contaminated materials is critical to ensure environmental safety and regulatory compliance.

Waste Segregation and Collection

- Liquid Waste: Collect all waste **2-Bromo-2-methylpropane** and solutions containing it in a dedicated, properly labeled, sealed, and compatible waste container.
- Solid Waste: Any materials contaminated with **2-Bromo-2-methylpropane**, such as absorbent pads, gloves, and paper towels, should be collected in a separate, sealed container labeled as hazardous waste.

Disposal Procedure

- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste," the full chemical name "**2-Bromo-2-methylpropane**," and the associated hazards (Flammable, Irritant).
- Storage of Waste: Store waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.

- Professional Disposal: Arrange for the disposal of all **2-Bromo-2-methylpropane** waste through a licensed hazardous waste disposal company.[10] Do not attempt to dispose of this chemical down the drain or with general laboratory trash.[10] It may be necessary to contain and dispose of this chemical as a hazardous waste; contact your local environmental protection agency for specific recommendations.[8]

Spill Response

In the event of a spill:

- Evacuate all non-essential personnel from the area.[8]
- Remove all sources of ignition.[8]
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth. Do not use combustible materials.
- Collect the absorbed material using spark-proof tools and place it in a suitable, sealed container for disposal.[11]
- Ventilate the area and wash the spill site after the material has been removed.[8]

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